

Introduction: The Quest for a Practical Hydrogen Vector

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Compound of Interest

Compound Name: Potassium formate

CAS No.: 590-29-4

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The transition to a hydrogen-based economy hinges on surmounting a critical challenge: the safe, dense, and efficient storage and transportation of hydrogen. While compressed gas and cryogenic liquid storage are established technologies, they face limitations in terms of energy density, cost, and safety. This has spurred intensive research into chemical hydrogen storage, where hydrogen is chemically bound within a stable liquid or solid carrier. Liquid Organic Hydrogen Carriers (LOHCs) are particularly attractive as they can leverage existing infrastructure for liquid fuels.

This guide provides a detailed, objective comparison of two prominent chemical hydrogen carriers: **potassium formate** and methanol. We will delve into their respective hydrogen storage and release mechanisms, analyze key performance metrics based on experimental data, and evaluate their safety profiles and practical considerations. This analysis is designed for researchers, scientists, and engineers working to develop the next generation of energy storage solutions.

Potassium Formate: A Safe, Water-Based Hydrogen Carrier

The **potassium formate**/bicarbonate system represents an aqueous-phase, inorganic LOHC. Hydrogen is stored and released through a reversible acid-base reaction, offering a unique profile in terms of safety and handling.

Mechanism of Hydrogen Storage and Release

The core of the technology is the reversible interconversion between **potassium formate** (HCOOK) and potassium bicarbonate (KHCO₃).^{[1][2]}

- Hydrogen Storage (Hydrogenation): Hydrogen is stored by reacting an aqueous slurry of potassium bicarbonate with hydrogen gas under moderate pressure, in the presence of a catalyst, to form a concentrated solution of **potassium formate**.^{[3][4]}
 - Reaction: $\text{KHCO}_3(\text{aq}) + \text{H}_2(\text{g}) \rightleftharpoons \text{HCOOK}(\text{aq}) + \text{H}_2\text{O}(\text{l})$
- Hydrogen Release (Dehydrogenation): Hydrogen is released via the catalytic decomposition of the concentrated **potassium formate** solution, regenerating the potassium bicarbonate slurry.^[3]
 - Reaction: $\text{HCOOK}(\text{aq}) + \text{H}_2\text{O}(\text{l}) \rightleftharpoons \text{KHCO}_3(\text{aq}) + \text{H}_2(\text{g})$

This cycle operates entirely in an aqueous medium, using non-flammable and low-toxicity salts.^{[2][5]}

Performance Metrics and Operating Conditions

The practical application of this system is dictated by its storage density and the conditions required for the catalytic reactions.

Parameter	Value / Condition	Source(s)
Theoretical Gravimetric H ₂ Density	1.19 wt% (in HCOOK salt)	[4]
Volumetric Energy Density	Up to 7.7 MJ/L in solution	[2]
Hydrogen Release Conditions	Near-ambient; can proceed at room temp (<50°C)	[2][3]
Hydrogen Storage Conditions	Moderate H ₂ pressure (e.g., 60 bar) and temperature (e.g., 90°C)	[6]
Common Catalysts	Palladium on Carbon (Pd/C), Ruthenium (Ru) complexes	[3][4]

A critical factor limiting the usable hydrogen capacity is the lower solubility of potassium bicarbonate compared to **potassium formate**.^{[3][7]} As formate is decomposed, bicarbonate precipitates, which can limit the extent of the reaction.^[7]

Safety and Toxicity Profile

The primary advantage of the **potassium formate** system is its favorable safety profile.

- **Toxicity:** **Potassium formate** is generally considered to have low toxicity.^[2] While safety data sheets indicate it can be harmful if ingested or inhaled and may cause skin and eye irritation, it is biodegradable and not classified as toxic to aquatic life.^{[8][9]} This contrasts sharply with many organic carriers.
- **Flammability:** The aqueous solutions are non-flammable.^[5]
- **Handling:** The use of stable, easy-to-handle salts simplifies storage and transport logistics.^[2]

Methanol: An Established Chemical with High Hydrogen Content

Methanol (CH₃OH) is a high-density hydrogen carrier that has been a subject of research for decades, particularly for onboard reforming in fuel cell vehicles. It benefits from being an

established industrial chemical with a global production and distribution network.

Mechanism of Hydrogen Storage and Release

The methanol cycle involves its synthesis from carbon feedstocks and subsequent decomposition to release hydrogen.

- **Hydrogen Storage (Synthesis):** Methanol is synthesized from carbon dioxide and hydrogen. [10][11] This is a mature industrial process, often referred to as "Power-to-Methanol" when using green hydrogen and captured CO₂.
 - Reaction: $\text{CO}_2(\text{g}) + 3\text{H}_2(\text{g}) \rightleftharpoons \text{CH}_3\text{OH}(\text{l}) + \text{H}_2\text{O}(\text{l})$
- **Hydrogen Release (Reforming):** Hydrogen is typically released through methanol steam reforming (MSR), where methanol is reacted with water at elevated temperatures over a catalyst.[12][13] Partial Oxidation (POX) and Autothermal Reforming (ATR) are other, less common methods.[12]
 - MSR Reaction: $\text{CH}_3\text{OH}(\text{l}) + \text{H}_2\text{O}(\text{l}) \rightleftharpoons \text{CO}_2(\text{g}) + 3\text{H}_2(\text{g})$

A significant challenge in MSR is the production of carbon monoxide (CO) as a byproduct, which can poison the platinum catalysts used in many fuel cells, necessitating gas purification steps.[14]

Performance Metrics and Operating Conditions

Methanol's high intrinsic hydrogen content is its most compelling feature.

Parameter	Value / Condition	Source(s)
Theoretical Gravimetric H ₂ Density	12.5 wt% (in CH ₃ OH molecule)	[15]
Volumetric Energy Density	~15.8 - 17.8 MJ/L	[16][17]
Hydrogen Release Conditions (MSR)	200 - 350 °C	[14][18]
Hydrogen Storage Conditions (Synthesis)	High pressure (5-10 MPa) and moderate temperature (200-300°C)	[19][20]
Common Catalysts	Copper-Zinc Oxide (Cu/ZnO/Al ₂ O ₃)	[14][20]

Methanol's ability to be stored as a stable liquid at ambient temperature and pressure allows it to leverage existing infrastructure for fuels like gasoline and diesel, a major logistical and economic advantage.[16]

Safety and Toxicity Profile

The primary drawback of methanol as a widespread energy carrier is its significant toxicity and flammability.

- **Toxicity:** Methanol is highly toxic to humans.[21] Exposure through ingestion, inhalation, or skin absorption can lead to severe health consequences, including blindness, permanent neurological damage, and death.[22][23][24]
- **Flammability:** Methanol is a flammable liquid and its vapors can form explosive mixtures with air.[21]
- **Handling:** Requires stringent safety protocols and specialized equipment for handling and storage to mitigate exposure and fire risks.

Head-to-Head Comparison: Potassium Formate vs. Methanol

An objective comparison reveals distinct trade-offs between the two carriers, making them suitable for different applications.

Feature	Potassium Formate System	Methanol System
Hydrogen Carrier State	Aqueous salt solution	Pure liquid
Gravimetric H ₂ Density (Practical)	Low (limited by salt solubility and water content)	High (12.5 wt% in molecule)
Volumetric H ₂ Density	Good (up to 7.7 MJ/L)	Excellent (~16 MJ/L)
H ₂ Release Temperature	Low (Ambient to <100°C)	Moderate (200-350°C)
H ₂ Storage Conditions	Moderate pressure	High pressure (5-10 MPa)
Byproducts in H ₂ Stream	CO ₂	CO ₂ , CO
Safety	Non-flammable, low toxicity	Flammable, highly toxic
Infrastructure Compatibility	Requires new infrastructure	Compatible with existing liquid fuel infrastructure
Round-trip Energy Efficiency	Potentially high (72-90% reported) ^[2]	Moderate (energy intensive reforming/synthesis)

Experimental Protocols & Methodologies

To ensure scientific integrity, the methods for evaluating these carriers must be robust and reproducible. Below are representative protocols for key experiments.

Experimental Protocol 1: Catalytic Hydrogen Release from Potassium Formate

This protocol describes a typical batch reactor experiment to measure the rate of hydrogen generation.

- **Reactor Setup:** A 100 mL stainless-steel batch reactor equipped with a magnetic stirrer, pressure transducer, thermocouple, and gas outlet is used. The outlet is connected to a gas

chromatograph (GC) for gas analysis and a mass flow meter to measure the volume of gas produced.

- **Catalyst Preparation:** A known amount of catalyst (e.g., 5 wt% Pd/C) is weighed and placed into the reactor.
- **Reactant Loading:** A prepared aqueous solution of **potassium formate** (e.g., 7 M concentration) is added to the reactor.
- **System Purging:** The reactor is sealed and purged several times with an inert gas (e.g., Argon) to remove all air.
- **Reaction Initiation:** The reactor is heated to the desired temperature (e.g., 80°C) while stirring.
- **Data Collection:** The pressure inside the reactor, the temperature, and the volume of gas evolved are recorded continuously. Gas samples are periodically injected into the GC to confirm the composition (H₂ and CO₂).
- **Analysis:** The rate of hydrogen production is calculated from the change in gas volume over time. The turnover frequency (TOF) can be determined based on the moles of H₂ produced per mole of active catalyst per hour.

Experimental Protocol 2: Methanol Steam Reforming (MSR)

This protocol outlines a continuous flow experiment for MSR.

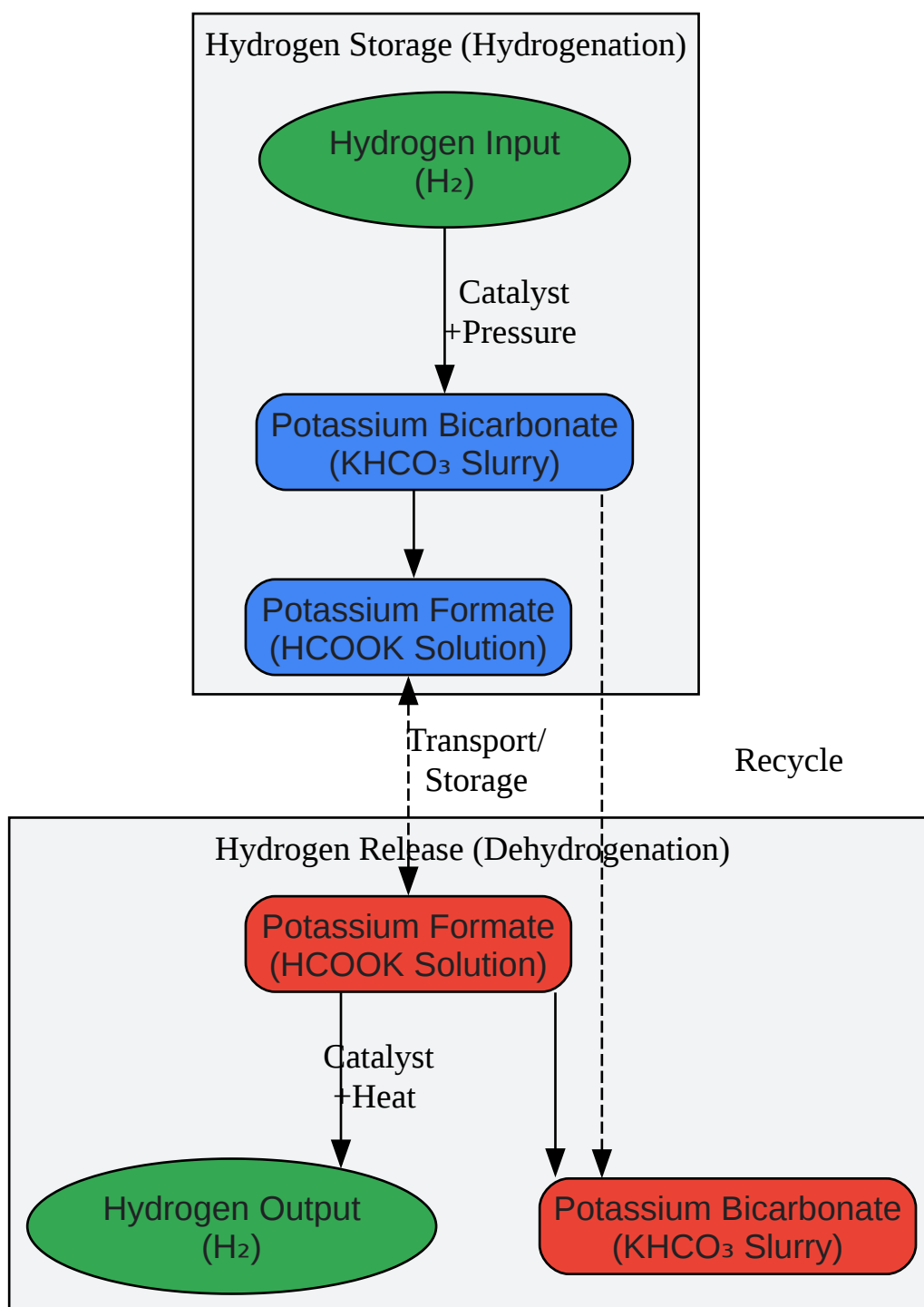
- **Reactor Setup:** A fixed-bed flow reactor (typically a quartz or stainless-steel tube) is placed inside a tube furnace.
- **Catalyst Loading:** A weighed amount of pelletized MSR catalyst (e.g., Cu/ZnO/Al₂O₃) is packed into the center of the reactor tube, secured with quartz wool.
- **System Preparation:** The catalyst is typically reduced in-situ by flowing a dilute hydrogen stream (e.g., 5% H₂ in N₂) over the catalyst bed at an elevated temperature (e.g., 250°C) for several hours.

- **Reactant Feed:** A liquid mixture of methanol and deionized water (e.g., a steam-to-carbon ratio of 1.5) is fed into a vaporizer by a high-performance liquid chromatography (HPLC) pump.
- **Reaction:** The vaporized feed, mixed with a carrier gas (e.g., N₂), is passed through the heated catalyst bed at the target reaction temperature (e.g., 250°C).
- **Product Analysis:** The effluent gas from the reactor passes through a condenser to remove unreacted water and methanol. The dry product gas is then analyzed by an online GC equipped with both a Thermal Conductivity Detector (TCD) to quantify H₂, CO, CO₂, and CH₄, and a Flame Ionization Detector (FID) for any unreacted methanol.
- **Analysis:** Methanol conversion, hydrogen selectivity, and the production rates of all species are calculated from the GC data and the known inlet flow rates.

Visualization of Reaction Pathways

Diagrams help clarify the cyclical nature of these hydrogen storage systems.

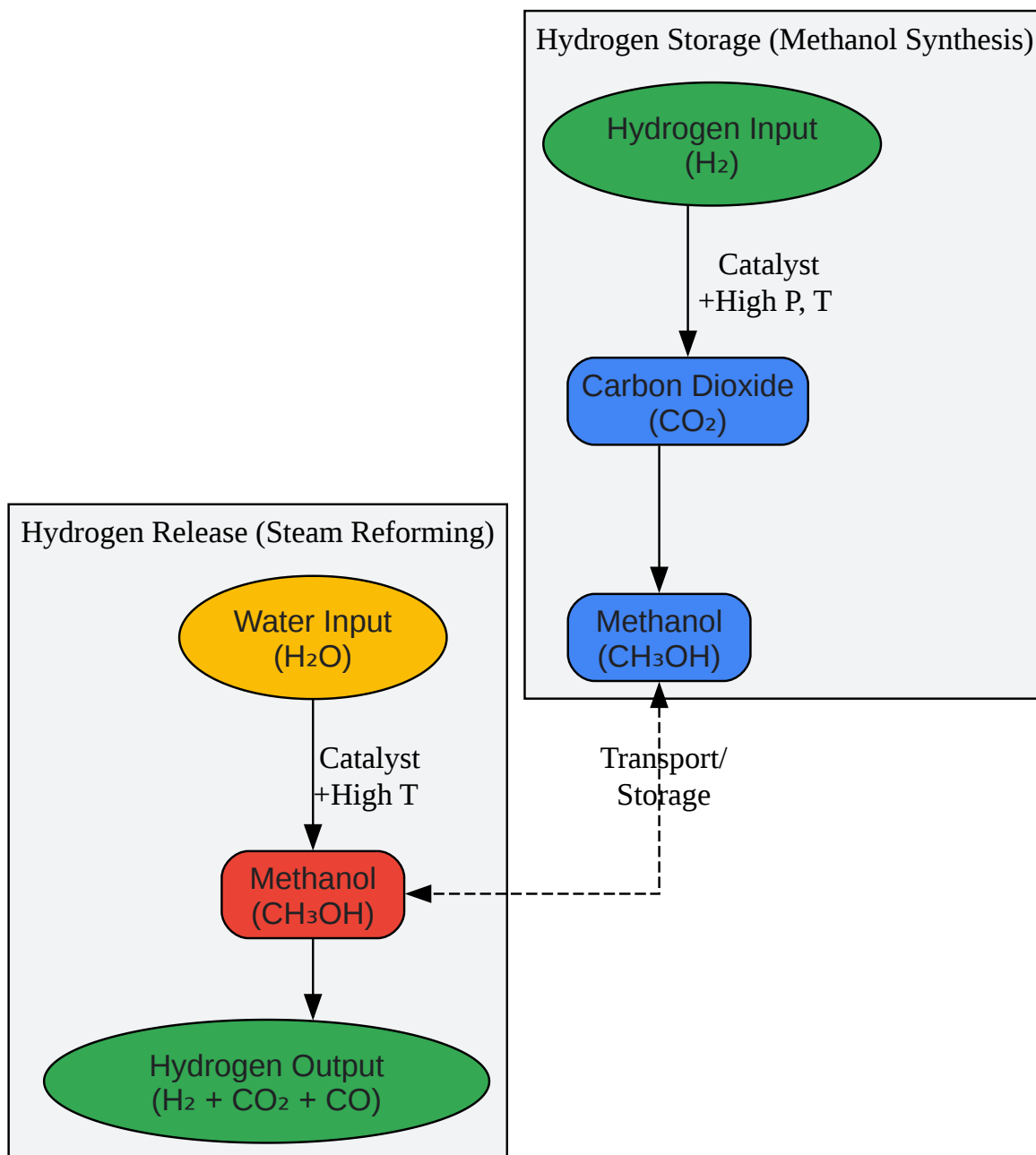
Potassium Formate/Bicarbonate Cycle



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Caption: The reversible cycle for hydrogen storage using **potassium formate** and bicarbonate.

Methanol Synthesis and Reforming Cycle



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Caption: The cycle of hydrogen storage via methanol synthesis and release via steam reforming.

Conclusion and Outlook

Neither **potassium formate** nor methanol represents a single perfect solution for all hydrogen storage applications. Instead, they offer a compelling set of trade-offs that make them suitable for different sectors.

- **Potassium Formate** emerges as a superior candidate for applications where safety is the paramount concern. Its non-toxic, non-flammable nature makes it ideal for stationary power storage, residential energy systems, and potentially portable power where user safety is critical. The primary research challenges lie in improving the reaction kinetics for high-power applications, enhancing catalyst stability and cost-effectiveness, and engineering systems that can manage the bicarbonate slurry to maximize the usable hydrogen capacity.[2][25]
- Methanol stands out for its high energy density and compatibility with existing infrastructure. [16][17] This makes it a strong contender for mobile applications, particularly in the maritime and heavy transport sectors where energy density is crucial and the stringent safety protocols required are already common practice. The main hurdles include mitigating its high toxicity for broader consumer applications and improving the efficiency and cost of both green methanol synthesis and the subsequent hydrogen reforming and purification steps.[21][26]

Ultimately, the choice between these two hydrogen carriers will be application-dependent. Future research should focus on life-cycle analysis, including the round-trip energy efficiency and economic viability of each system, to guide their strategic deployment in a future hydrogen economy.

References

- Liquid Wind. (n.d.). Methanol Synthesis.
- Chemscape. (n.d.). Methanol Safety: Exposure Risks & Protective Measures.
- ACS Engineering Au. (2025, June 18). Methanol Reforming for Hydrogen Production: Advances in Catalysts, Nanomaterials, Reactor Design, and Fuel Cell Integration.
- MDPI. (2026, January 2). Production of Methanol by CO₂ Hydrogenation Using a Membrane Reactor.
- MDPI. (2025, August 23). Catalyst, Reactor, and Purification Technology in Methanol Steam Reforming for Hydrogen Production: A Review.
- SciTechDaily. (2026, March 9). New Catalyst Turns CO₂ Into Valuable Methanol With Unprecedented Efficiency.
- Wikipedia. (n.d.). Methanol reformer.

- NCBI Bookshelf. (2025, February 6). Methanol Toxicity - StatPearls.
- Google Patents. (n.d.). EP4093723A1 - Process for preparing methanol from carbon dioxide and hydrogen with quantitative carbon dioxide utilization.
- GOV.UK. (2024, October 11). Methanol: general information.
- PMC. (n.d.). Methanol Synthesis from CO₂: A Review of the Latest Developments in Heterogeneous Catalysis.
- ACS Publications. (2021, November 21). Methanol Steam Reforming for Hydrogen Production | Chemical Reviews.
- health and safety module. (n.d.). METHANOL SAFE HANDLING MANUAL.
- Wikipedia. (n.d.). Methanol toxicity.
- MDPI. (2023, October 18). Absorption-Enhanced Methanol Steam Reforming for Low-Temperature Hydrogen Production with Carbon Capture.
- Hampton Research. (2023, November 30). HR2-667 **Potassium formate** SDS.
- Hexatronic. (n.d.). Safety data sheet **Potassium Formate** 50%.
- WBCIL. (n.d.). **Potassium Formate** MSDS | Safety Data Sheet.
- Fisher Scientific. (2025, December 19). SAFETY DATA SHEET.
- Google Patents. (n.d.). US10618807B2 - Method for storage and release of hydrogen.
- ICF. (2023, February 22). E-Methanol Enables Hydrogen Economy, Adds Value to Captured Carbon.
- ResearchGate. (2025, November 7). Energy Use of Methanol.
- kazmi.kz. (n.d.). SAFETY DATA SHEET **POTASSIUM FORMATE**.
- H2APEX. (n.d.). Chemical Hydrogen Storage.
- PMC. (n.d.). Hydrogen Storage and Release via Carbon Dioxide Hydrogenation to Formate Salts under High-Pressure Conditions with Ir Complex and Subsequent Formic Acid Dehydrogenation.
- iris.unina.it. (2022, December 16). Formate/bicarbonate interconversion for safe hydrogen storage.
- Scholarena. (n.d.). Methanol as a Reservoir for Hydrogen Production and Distribution.
- lidsen. (2020, November 23). Research Requirements to Move the Bar forward Using Aqueous Formate Salts as H₂ Carriers for Energy Storage Applications.
- PMC. (2024, August 23). Development of a practical formate/bicarbonate energy system.
- ResearchGate. (n.d.). Hydrogenation of potassium bicarbonate to **potassium formate** catalyzed... | Download Scientific Diagram.
- ResearchGate. (2025, November 17). Hydrogen Production via **Potassium Formate** Hydrolysis on Metal–Organic Framework Supported Pd-Based Catalysts | Request PDF.
- ORBi. (n.d.). Design and Evaluation of a High-Density Energy Storage Route with CO₂ Re-Use, Water Electrolysis and Methanol Synthesis.

- University of Twente Research Information. (2021, October 22). Electrochemical energy storage in formate ions.

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Sources

- [1. Chemical Hydrogen Storage - H2APEX Hydrogen specialist \[h2apex.com\]](#)
- [2. iris.unina.it \[iris.unina.it\]](#)
- [3. US10618807B2 - Method for storage and release of hydrogen - Google Patents \[patents.google.com\]](#)
- [4. Development of a practical formate/bicarbonate energy system - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. research.utwente.nl \[research.utwente.nl\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Journal of Energy and Power Technology | Research Requirements to Move the Bar forward Using Aqueous Formate Salts as H2 Carriers for Energy Storage Applications \[lidsen.com\]](#)
- [8. hamptonresearch.com \[hamptonresearch.com\]](#)
- [9. fishersci.com \[fishersci.com\]](#)
- [10. liquidwind.com \[liquidwind.com\]](#)
- [11. Production of Methanol by CO2 Hydrogenation Using a Membrane Reactor | MDPI \[mdpi.com\]](#)
- [12. pubs.acs.org \[pubs.acs.org\]](#)
- [13. Methanol reformer - Wikipedia \[en.wikipedia.org\]](#)
- [14. mdpi.com \[mdpi.com\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. E-Methanol Enables Hydrogen Economy, Adds Value to Captured Carbon | ICF \[icf.com\]](#)
- [17. orbi.uliege.be \[orbi.uliege.be\]](#)

- [18. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [19. EP4093723A1 - Process for preparing methanol from carbon dioxide and hydrogen with quantitative carbon dioxide utilization - Google Patents \[patents.google.com\]](#)
- [20. Methanol Synthesis from CO2: A Review of the Latest Developments in Heterogeneous Catalysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. Methanol Safety: Exposure Risks & Protective Measures | Chemscape \[chemscape.com\]](#)
- [22. Methanol Toxicity - StatPearls - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [23. gov.uk \[gov.uk\]](https://www.gov.uk)
- [24. Methanol toxicity - Wikipedia \[en.wikipedia.org\]](#)
- [25. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [26. article.scholarena.com \[article.scholarena.com\]](https://www.article.scholarena.com)
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